

Application Notes and Protocols for WYE-28, an mTOR Inhibitor

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Compound of Interest

Compound Name: *mTOR inhibitor WYE-28*

Cat. No.: *B15540991*

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These application notes provide detailed protocols for the preparation and use of WYE-28, a potent and selective inhibitor of the mammalian target of rapamycin (mTOR). The information herein is intended to guide researchers in accurately preparing stock solutions and designing experiments to investigate the PI3K/Akt/mTOR signaling pathway.

Introduction

WYE-28 is a small molecule inhibitor that targets the mTOR kinase, a critical regulator of cell growth, proliferation, metabolism, and survival. As an ATP-competitive inhibitor, WYE-28 is a valuable tool for studying the physiological and pathological roles of the PI3K/Akt/mTOR signaling pathway, which is often dysregulated in diseases such as cancer. Accurate preparation of WYE-28 stock solutions is crucial for obtaining reliable and reproducible experimental results.

Data Presentation

The following table summarizes the key quantitative data for WYE-28:

Property	Value	Reference(s)
Molecular Weight	586.64 g/mol	[1][2]
Solubility in DMSO	60 mg/mL	[1]
Recommended Stock Solution Concentration	10 mM - 20 mM	
Powder Storage	-20°C for up to 3 years	[3]
DMSO Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months	[4]
Typical Working Concentration in Cell-Based Assays	1 nM - 100 nM	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM WYE-28 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of WYE-28 in dimethyl sulfoxide (DMSO).

Materials:

- WYE-28 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator

Procedure:

- **Equilibrate WYE-28 to Room Temperature:** Before opening, allow the vial of WYE-28 powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the solubility and stability of the compound.
- **Weigh WYE-28 Powder:** In a sterile microcentrifuge tube, accurately weigh the desired amount of WYE-28 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.87 mg of WYE-28 (Molecular Weight = 586.64 g/mol).
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the WYE-28 powder. For a 10 mM stock solution, you would add 1 mL of DMSO for every 5.87 mg of WYE-28.
- **Facilitate Dissolution:**
 - **Vortexing:** Tightly cap the tube and vortex the solution for 1-2 minutes to facilitate dissolution.
 - **Sonication:** If the compound does not fully dissolve with vortexing, place the tube in a water bath sonicator for 5-10 minutes.
 - **Gentle Warming:** If necessary, gently warm the solution in a water bath at a temperature no higher than 37°C for 5-10 minutes to aid dissolution.^[2] Visually inspect the solution to ensure all solid has dissolved.
- **Aliquot and Store:** Once the WYE-28 is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes. This minimizes freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[4]

Protocol 2: Use of WYE-28 in Cell-Based Assays

This protocol provides a general guideline for diluting the WYE-28 stock solution for use in cell-based assays.

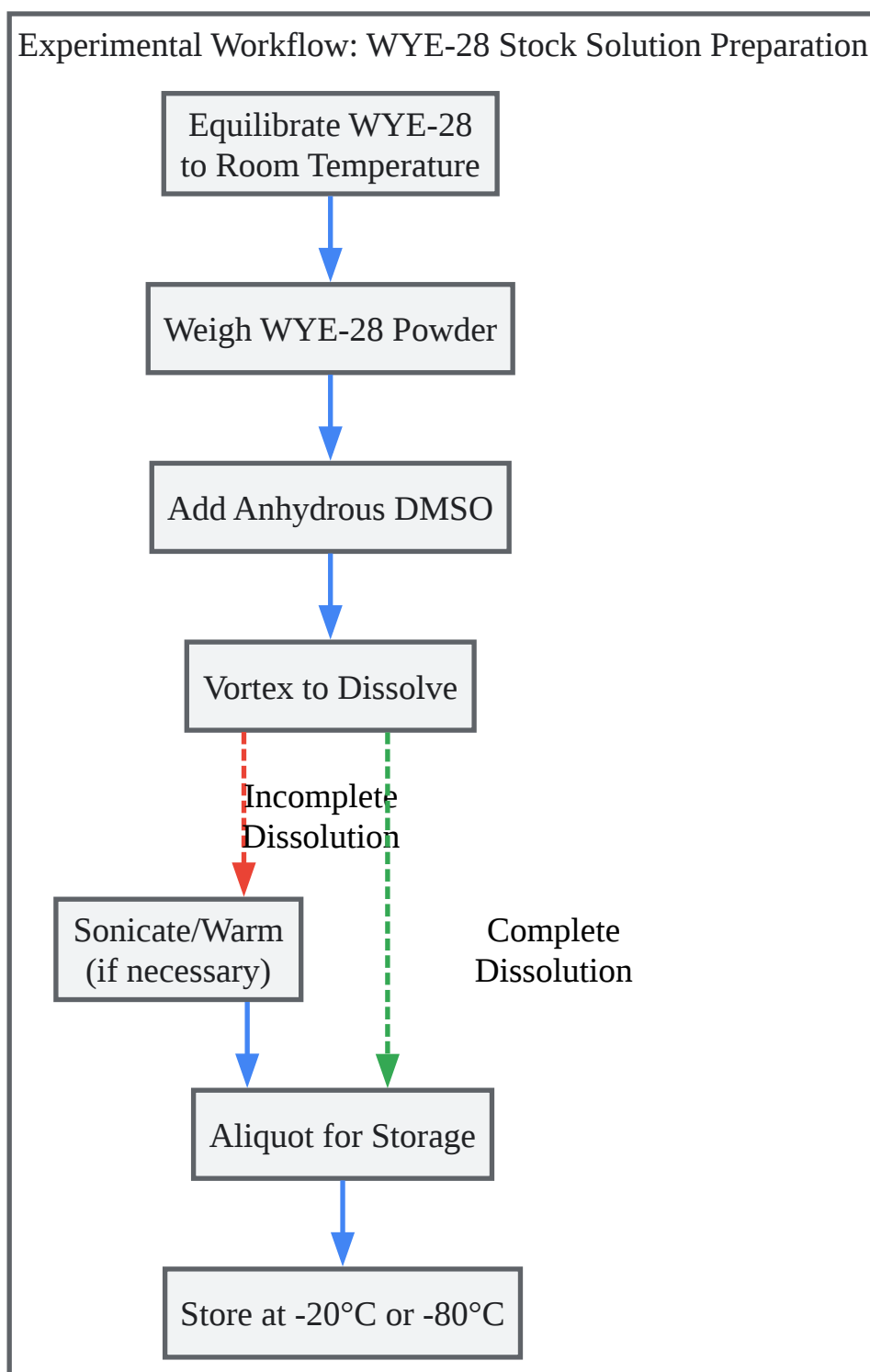
Materials:

- 10 mM WYE-28 stock solution in DMSO
- Appropriate cell culture medium
- Sterile dilution tubes

Procedure:

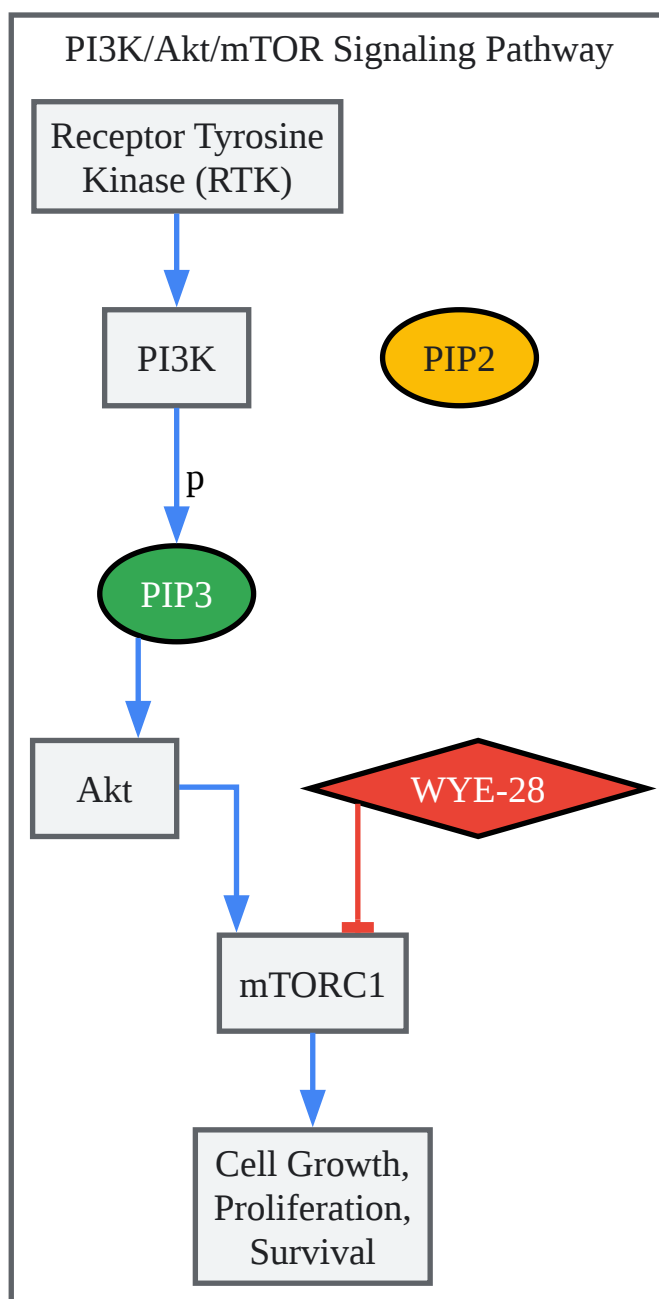
- Thaw Stock Solution: Thaw a single aliquot of the 10 mM WYE-28 stock solution at room temperature.
- Prepare Intermediate Dilutions: It is recommended to perform serial dilutions of the concentrated DMSO stock solution in cell culture medium to achieve the final desired working concentrations.^[6] Avoid adding a small volume of highly concentrated DMSO stock directly to a large volume of aqueous medium, as this can cause the compound to precipitate.
- Final Concentration: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.1% (v/v), to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- Incubation: Add the diluted WYE-28 to your cell cultures and incubate for the desired period, as determined by your experimental design.

Mandatory Visualizations



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Caption: Workflow for preparing WYE-28 stock solution.



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Caption: Inhibition of the PI3K/Akt/mTOR pathway by WYE-28.

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